L-Isoleucinamide hydrochloride in solution-phase peptide synthesis

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Compound of Interest

Compound Name:	*L-Isoleucinamide hydrochloride*
CAS No.:	*10466-56-5*
Cat. No.:	*B555431*

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An Application Guide for the Use of **L-Isoleucinamide Hydrochloride** in Solution-Phase Peptide Synthesis

Abstract

This technical guide provides a comprehensive overview and detailed protocols for the effective utilization of **L-Isoleucinamide hydrochloride** in solution-phase peptide synthesis (SPPS). L-Isoleucinamide serves as a critical building block for constructing peptides with a C-terminal amide, a common modification that enhances biological activity and metabolic stability. This document is designed for researchers, chemists, and drug development professionals, offering in-depth explanations of the underlying chemistry, step-by-step experimental procedures, and critical considerations for successful synthesis. We will explore the coupling of an N-protected amino acid to L-Isoleucinamide and the subsequent N-terminal deprotection, establishing a foundational workflow for further peptide elongation.

Introduction: The Strategic Role of L-Isoleucinamide in Peptide Design

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Solution-phase peptide synthesis (SPPS), also known as liquid-phase peptide synthesis (LPPS), is a classical and powerful methodology for constructing peptides.[1][2] Unlike its solid-phase counterpart, SPPS conducts all reactions in a homogeneous solution, which offers distinct advantages for shorter peptides or when large-scale production is required.[1][3][4] A primary benefit is the ability to isolate, purify, and characterize intermediate products at each stage of the synthesis, ensuring high purity and allowing for precise process control.[3][5]

Within this framework, **L-Isoleucinamide hydrochloride** is an invaluable reagent. It enables the direct incorporation of an isoleucine residue with a C-terminal primary amide (-$CONH_2$). Many naturally occurring peptide hormones and neuropeptides feature a C-terminal amide, which typically confers increased resistance to enzymatic degradation by carboxypeptidases and can be essential for receptor binding and biological function. By starting a synthesis with L-Isoleucinamide, chemists can elegantly construct these vital peptide architectures.[6]

This guide will detail the core processes of coupling and deprotection, using the synthesis of a protected dipeptide, Boc-L-Ala-L-Ile-NH_2, as a model system.

Physicochemical Properties of L-Isoleucinamide Hydrochloride

A thorough understanding of the starting material's properties is fundamental to successful synthesis.

Property	Value	Source
Chemical Name	(2S,3S)-2-Amino-3-methylpentanamide hydrochloride	[7]
CAS Number	10466-56-5	[6]
Molecular Formula	$C_6H_{15}ClN_2O$	[8]
Molecular Weight	166.65 g/mol	[7]
Appearance	White to almost white crystalline powder	
Purity	Typically >98%	[8]

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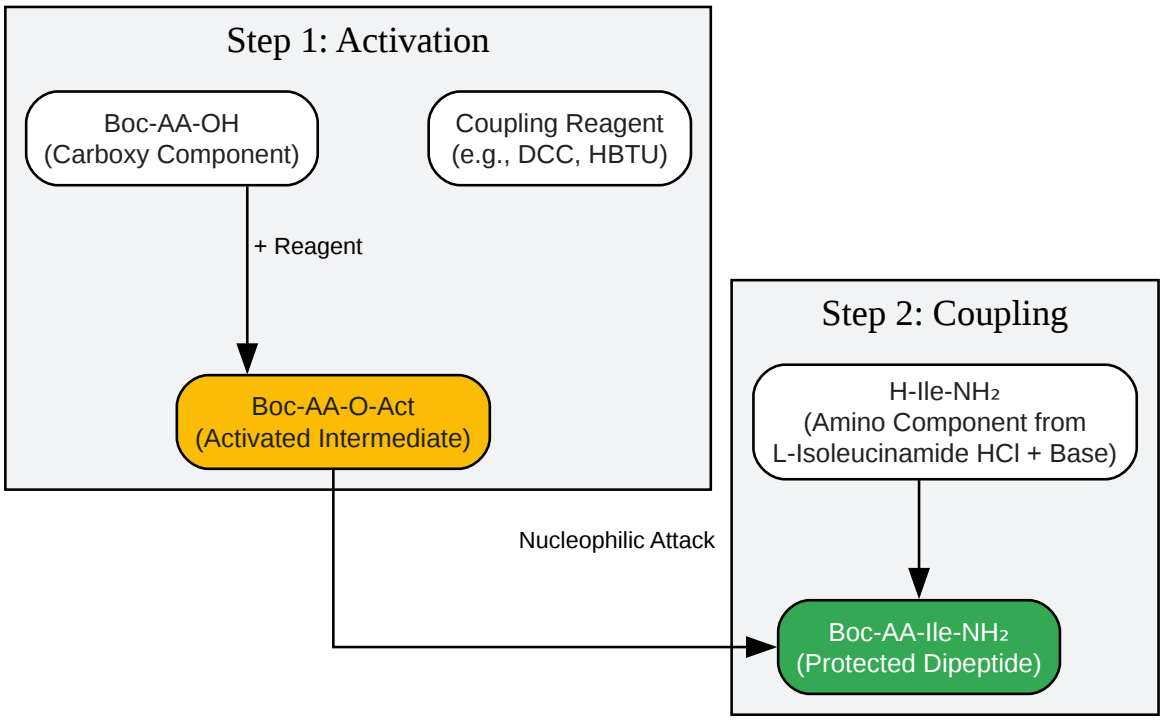
The Core Chemistry: Peptide Bond Formation

The synthesis of a peptide is fundamentally an iterative process of forming amide bonds. This reaction involves the activation of a carboxylic acid group on one amino acid (the "carboxy component") to make it susceptible to nucleophilic attack by the free amino group of another amino acid (the "amino component").[1][9]

In our model, the N-protected amino acid (e.g., Boc-L-Ala-OH) is the carboxy component, and **L-Isoleucinamide hydrochloride** is the amino component. A critical first step is the in situ neutralization of the hydrochloride salt to liberate the free α-amino group of the isoleucinamide, rendering it nucleophilic.



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Caption: General workflow for peptide coupling.

Experimental Protocols

The following protocols provide detailed, validated methodologies for the synthesis and subsequent deprotection of a model dipeptide.

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Protocol 1: Synthesis of Boc-L-Ala-L-Ile-NH_2 via DCC/HOBt Coupling

This protocol describes the coupling of N-α-Boc-L-Alanine to L-Isoleucinamide using N,N'-dicyclohexylcarbodiimide (DCC) as the coupling reagent and 1-hydroxybenzotriazole (HOBt) as an additive to suppress racemization and improve efficiency.[10][11]

Principle: The carboxyl group of Boc-L-Ala-OH is activated by DCC to form a highly reactive O-acylisourea intermediate. This intermediate rapidly reacts with HOBt to form an active ester, which then undergoes nucleophilic attack by the free amino group of L-Isoleucinamide. The primary byproduct of DCC activation, dicyclohexylurea (DCU), is insoluble in most organic solvents and can be easily removed by filtration.[10][11][12]

Materials and Reagents:

- **L-Isoleucinamide hydrochloride** (1.0 eq)
- Boc-L-Ala-OH (1.05 eq)
- N,N'-Dicyclohexylcarbodiimide (DCC) (1.1 eq)
- 1-Hydroxybenzotriazole (HOBt) (1.1 eq)
- N,N-Diisopropylethylamine (DIPEA) (1.1 eq)
- Anhydrous Dichloromethane (DCM)
- 1 M Hydrochloric Acid (HCl)
- Saturated Sodium Bicarbonate ($NaHCO_3$) solution
- Brine (saturated NaCl solution)
- Anhydrous Sodium Sulfate (Na_2SO_4)

Step-by-Step Procedure:

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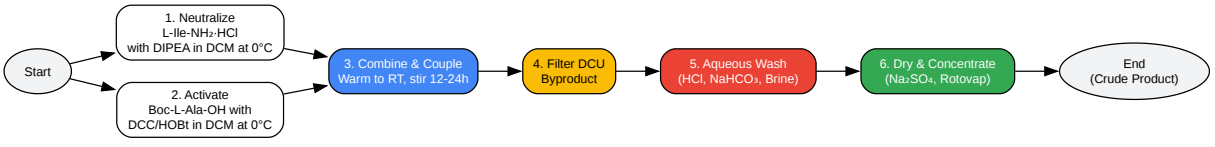
- Neutralization of Amino Component: In a round-bottom flask, suspend **L-Isoleucinamide hydrochloride** (1.0 eq) in anhydrous DCM (approx. 10 mL per mmol). Cool the suspension to 0°C in an ice bath. Add DIPEA (1.1 eq) dropwise while stirring. Stir the mixture at 0°C for 20 minutes to ensure complete neutralization, resulting in a solution of the free amine.

- Activation of Carboxy Component: In a separate flask, dissolve Boc-L-Ala-OH (1.05 eq) and HOBt (1.1 eq) in anhydrous DCM. Cool this solution to 0°C. Add a solution of DCC (1.1 eq) in anhydrous DCM dropwise. A white precipitate of dicyclohexylurea (DCU) will begin to form.[11] Stir this activation mixture at 0°C for 30 minutes.

- Coupling Reaction: Add the activated Boc-L-Ala-OH mixture from Step 2 to the neutralized L-Isoleucinamide solution from Step 1. It is often easiest to filter the activation mixture through a sintered glass funnel directly into the amine solution to remove the bulk of the DCU precipitate, rinsing with a small amount of cold DCM.

- Reaction Progression: Allow the combined reaction mixture to warm to room temperature and stir for 12-24 hours. Monitor the reaction's progress using Thin Layer Chromatography (TLC).

- Work-up and Purification: a. Filter the reaction mixture to remove all precipitated DCU. b. Transfer the filtrate to a separatory funnel and wash sequentially with: 1 M HCl (2x), saturated $NaHCO_3$ solution (2x), and brine (1x).[11][13] The acid wash removes unreacted DIPEA, while the base wash removes excess HOBt and unreacted Boc-L-Ala-OH. c. Dry the organic layer over anhydrous Na_2SO_4, filter, and concentrate under reduced pressure to yield the crude Boc-L-Ala-L-Ile-NH_2. d. If necessary, purify the crude product further by silica gel column chromatography.



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Caption: Workflow for DCC/HOBt mediated peptide coupling.

Protocol 2: N-Terminal Boc Deprotection

This protocol describes the removal of the Boc protecting group from the synthesized dipeptide using trifluoroacetic acid (TFA) to prepare the peptide for the next coupling cycle.

Principle: The Boc group is highly labile under acidic conditions.[14] A solution of TFA in a non-reactive solvent like DCM efficiently cleaves the Boc group, yielding the trifluoroacetate salt of the peptide's newly free N-terminus.

Materials and Reagents:

- Boc-L-Ala-L-Ile-NH_2 (from Protocol 1)
- Anhydrous Dichloromethane (DCM)
- Trifluoroacetic Acid (TFA)
- Cold Diethyl Ether

Step-by-Step Procedure:

- Dissolution: Dissolve the Boc-protected dipeptide in anhydrous DCM.
- Acid Treatment: Add an equal volume of TFA to the solution, creating a 50% TFA/DCM mixture.[11]
- Deprotection Reaction: Stir the reaction at room temperature for 30-60 minutes. Monitor the disappearance of the starting material by TLC.
- Isolation: Once the reaction is complete, remove the DCM and excess TFA under reduced pressure (rotary evaporation).
- Precipitation: Add a sufficient volume of cold diethyl ether to the resulting oil/residue to precipitate the peptide-TFA salt.

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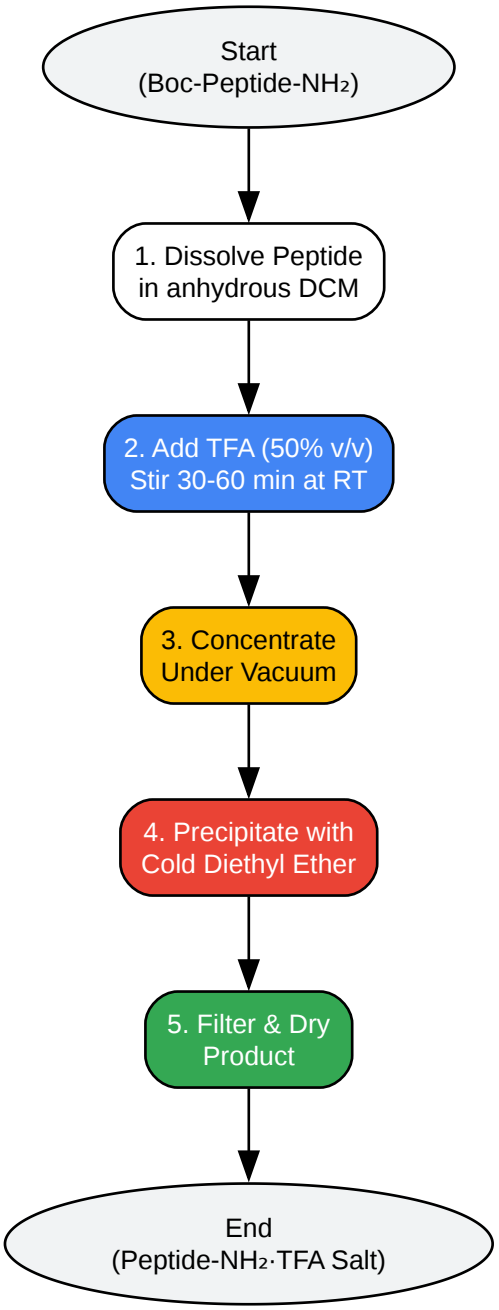
- Collection: Collect the solid product by filtration, wash with additional cold diethyl ether, and dry under vacuum. The resulting H-L-Ala-L-Ile-NH_2·TFA salt is ready for the next coupling step after neutralization.



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Caption: Workflow for N-terminal Boc deprotection.

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Key Considerations and Troubleshooting

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Parameter	Recommended Reagents/Conditions	Rationale & Field Insights
Coupling Reagent	DCC/HOBt: Inexpensive and effective for SPPS; DCU byproduct is easily filtered.[10][12] EDC/HOBt: Water-soluble carbodiimide; byproduct is removed by aqueous extraction, useful for polar peptides.[9][12] HBTU/HATU + Base: Faster, higher yields, and lower racemization than carbodiimides, but more expensive.[10][12] Requires a non-nucleophilic base like DIPEA.[12]	The choice of coupling reagent is a balance of cost, efficiency, and ease of work-up. For routine solution-phase synthesis, DCC/HOBt remains a robust and economical choice. For difficult couplings or acid-sensitive peptides, uronium salts like HBTU are superior.
Solvent Selection	Dichloromethane (DCM), Dimethylformamide (DMF), N-Methyl-2-pyrrolidone (NMP)	DCM is an excellent solvent for most coupling reactions due to its low boiling point and good solvation of protected amino acids.[9] DMF or NMP may be required for larger, less soluble peptide fragments.[15] Ensure all solvents are anhydrous to prevent hydrolysis of activated intermediates.
Base for Neutralization	N,N-Diisopropylethylamine (DIPEA), Triethylamine (TEA), N-Methylmorpholine (NMM)	DIPEA is a sterically hindered, non-nucleophilic base, making it ideal for neutralizing amine salts without competing in the coupling reaction.[9] NMM is a weaker base that can sometimes help reduce racemization in sensitive couplings.[9]

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Racemization Control	Use additives like HOBt or HOAt. Perform activation and coupling at 0°C.	The activation step is where racemization of the chiral α-carbon is most likely. Additives like HOBt react with the initial activated species to form an active ester that is less prone to racemization.[10] Low temperatures further suppress this side reaction.

Conclusion

L-Isoleucinamide hydrochloride is a versatile and essential reagent for the solution-phase synthesis of C-terminally amidated peptides. The protocols and principles outlined in this guide demonstrate a reliable and scalable workflow for its incorporation into a growing peptide chain. By carefully selecting coupling reagents, controlling reaction conditions, and performing meticulous work-up procedures, researchers can leverage SPPS to efficiently produce high-purity peptide intermediates. This classical approach, grounded in fundamental organic chemistry, remains a cornerstone of peptide science and a critical tool in the development of novel therapeutics and research compounds.

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